

Technical Guide: Structural Dynamics of 4-Hydroxy-6,7-dimethoxyquinolin-2(1H)-one

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Compound of Interest

Compound Name: 4-hydroxy-6,7-dimethoxyquinolin-2(1H)-one
CAS No.: 412335-39-8
Cat. No.: B1395603

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Executive Summary

The compound **4-hydroxy-6,7-dimethoxyquinolin-2(1H)-one** (Molecular Formula: $C_{11}H_{11}NO_4$; MW: 221.[1][2]21) represents a critical scaffold in heterocyclic chemistry, often serving as a precursor for tyrosine kinase inhibitors and synthetic alkaloids.

Distinguished by its dual oxygenation at the C2 and C4 positions, this molecule exhibits complex tautomeric behavior that dictates its solubility, reactivity, and binding affinity. Unlike its mono-oxygenated analog (6,7-dimethoxyquinolin-4(1H)-one, a known intermediate for Cabozantinib), the 2(1H)-one derivative possesses a "dione-like" character, allowing for versatile regioselective functionalization.[1] This guide dissects the thermodynamic stability of its tautomers and provides actionable protocols for its synthesis and characterization.

Tautomeric Landscape: The Thermodynamic Equilibrium

The reactivity of **4-hydroxy-6,7-dimethoxyquinolin-2(1H)-one** is governed by a tripartite equilibrium between the amide-enol, lactim-enol, and dione forms.^[1] Understanding this equilibrium is prerequisite to controlling alkylation and halogenation reactions.

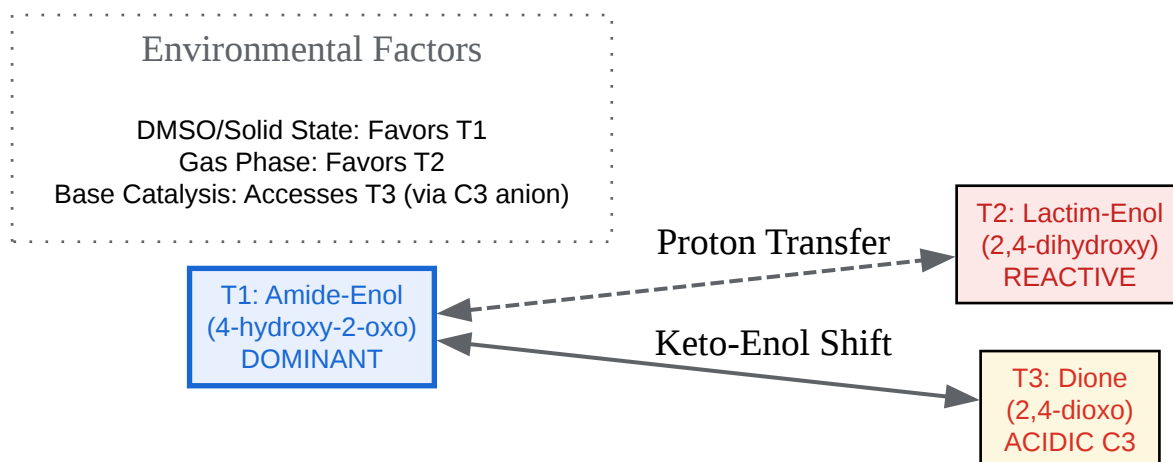
The Three Primary Tautomers

Tautomer	Structure Description	Stability Profile	Key Characteristic
T1: Amide-Enol (4-hydroxy-2-oxo)	C2=O (Amide), C4-OH (Enol), N1-H	Dominant (Solid state & Polar Solvents)	Retains aromaticity of the benzene ring; Amide resonance stabilization. ^[1]
T2: Lactim-Enol (2,4-dihydroxy)	C2-OH, C4-OH, N1=C2	Transient (Gas phase / Non-polar)	Fully aromatic pyridine ring; highly reactive toward electrophiles at Oxygen. ^[1]
T3: Dione (2,4-dioxo)	C2=O, C4=O, C3-H ₂	Minor	Loss of aromaticity in the heterocyclic ring; C3 protons are highly acidic.

Mechanistic Insight: Why T1 Dominates

In polar aprotic solvents (e.g., DMSO-d₆) and the solid state, Tautomer T1 is the thermodynamically preferred species. The driving force is the high resonance energy of the cis-amide bond (lactam) combined with the preservation of the benzene ring's aromaticity. While T2 (the di-hydroxy form) offers full aromaticity of the quinoline system, the energetic penalty of disrupting the strong amide C=O bond generally disfavors this form in solution unless trapped by a specific reagent (e.g., POCl₃).

Visualization of Tautomeric Equilibrium



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Caption: Thermodynamic equilibrium of **4-hydroxy-6,7-dimethoxyquinolin-2(1H)-one**. T1 is the stable resting state, while T2 and T3 are accessible reactive intermediates.

Analytical Characterization (Self-Validating Protocols)

To validate the structure in the laboratory, researchers must look for specific spectroscopic signatures that confirm the 2-oxo-4-hydroxy core (T1).^[1]

Nuclear Magnetic Resonance (NMR) in DMSO-d₆

The ¹H NMR spectrum provides definitive proof of the T1 tautomer through the N-H signal.

- δ 11.0 – 11.6 ppm (Broad Singlet, 1H): Corresponds to the N1-H (Amide proton). If the molecule existed as T2 (2,4-dihydroxy), this signal would be absent.
- δ 3.7 – 3.9 ppm (Singlets, 6H): Characteristic methoxy groups (-OCH₃) at positions 6 and 7.
- δ 5.8 – 6.0 ppm (Singlet, 1H): The C3-H vinylic proton. In the T3 (dione) form, this would appear as a methylene signal (CH₂) further upfield (~3-4 ppm), but the enol form (T1) dominates, locking this as a vinylic CH.

X-Ray Crystallography (XRD)

Single-crystal analysis typically reveals:

- C2=O Bond Length: $\sim 1.24 \text{ \AA}$ (consistent with double bond character).
- C4-O Bond Length: $\sim 1.34 \text{ \AA}$ (consistent with single bond enolic character).[1]
- Intermolecular H-Bonding: Formation of centrosymmetric dimers via N-H[1] $\cdots$ O=C interactions, a hallmark of quinolin-2-ones.[1]

Synthetic Implications & Regioselectivity

The "chameleon" nature of the tautomers dictates the outcome of chemical modifications.

Synthesis Protocol: The Malonate Cyclization

Unlike the Gould-Jacobs reaction (which yields 4-quinolones), the synthesis of the 2(1H)-one scaffold utilizes the cyclization of anilines with malonic acid derivatives.

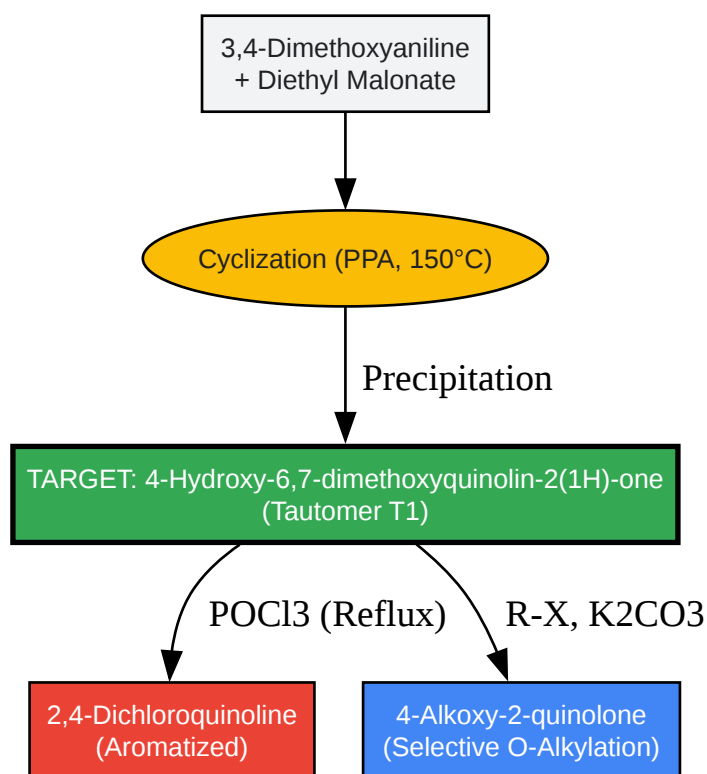
Step-by-Step Protocol:

- Reagents: 3,4-Dimethoxyaniline (1.0 eq), Diethyl malonate (1.2 eq).
- Solvent/Catalyst: Polyphosphoric Acid (PPA) or Diphenyl ether (thermal).
- Procedure:
 - Heat the mixture to $140\text{--}160^\circ\text{C}$. The aniline attacks the ester, forming the anilide intermediate.
 - Continued heating drives the intramolecular Friedel-Crafts acylation (cyclization) to close the ring.
- Workup: Pour onto crushed ice. The **4-hydroxy-6,7-dimethoxyquinolin-2(1H)-one** precipitates as a solid.[1]
- Purification: Recrystallization from DMF/Ethanol.

Regioselective Functionalization

Reaction Type	Reagent	Active Tautomer	Product Outcome
Chlorination	POCl ₃ (neat)	T2 (Lactim)	2,4-Dichloro-6,7-dimethoxyquinoline.[1] The reagent drives the equilibrium to the aromatic di-hydroxy form, replacing both oxygens with chlorine.
O-Alkylation	Alkyl Halide + K ₂ CO ₃	T1 (Enolate)	4-Alkoxy-2-oxo.[1] The C4-OH is more acidic (phenolic-like) than the amide oxygen, leading to selective 4-O-alkylation.[1]
N-Alkylation	Alkyl Halide + NaH	T1 (Amide)	1-Alkyl-4-hydroxy-2-oxo.[1] Strong bases deprotonate the N-H, favoring N-alkylation.

Reaction Workflow Diagram



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Caption: Synthetic pathway from aniline precursors to the target scaffold and subsequent divergence based on tautomeric reactivity.

Comparative Note: 2-one vs. 4-one

It is critical for drug development professionals to distinguish the target molecule from its isomer, 6,7-dimethoxyquinolin-4(1H)-one.^[1]

- The Target (2-one): Has oxygens at C2 and C4. Used for diverse alkaloid synthesis.^{[1][3][4]}
- The Isomer (4-one): Has hydrogen at C2 and oxygen at C4. This is the specific intermediate for Cabozantinib (Cometriq).
- Implication: If your goal is Cabozantinib synthesis, you require the Gould-Jacobs route (using ethoxymethylenemalonate), not the diethyl malonate route described above.

References

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